

Application Notes and Protocols for the GC-MS Analysis of Amyl Salicylate

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Compound of Interest

Compound Name: Amyl salicylate

Cat. No.: B1664950

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the qualitative and quantitative analysis of **amyl salicylate** using Gas Chromatography-Mass Spectrometry (GC-MS). The protocols outlined below are intended for use in research and quality control environments, particularly within the cosmetics, fragrance, and pharmaceutical industries.

Introduction

Amyl salicylate (pentyl 2-hydroxybenzoate) is a widely used fragrance ingredient known for its sweet, floral, and herbaceous aroma. As a salicylate ester, it is also of interest to researchers in drug development and toxicology due to the biological activities associated with this class of compounds. Accurate and reliable analytical methods are essential for the quantification of **amyl salicylate** in various matrices to ensure product quality, regulatory compliance, and to understand its biological effects. GC-MS is a powerful technique for this purpose, offering high sensitivity and specificity.

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction for Cosmetic Matrices

This protocol is suitable for the extraction of **amyl salicylate** from cosmetic products such as creams, lotions, and oils.

Materials:

- Sample of cosmetic product
- Methyl tert-butyl ether (MTBE), HPLC grade
- Deionized water
- Anhydrous sodium sulfate
- 50 mL amber centrifuge tubes
- Vortex mixer
- Centrifuge
- Syringe filter (0.45 μm)
- GC vials

Procedure:

- Weigh 0.5 g of the cosmetic sample into a 50 mL amber centrifuge tube.
- Add 5 mL of deionized water and 5 mL of MTBE to the tube.
- Vortex the mixture vigorously for 30 minutes to ensure thorough extraction.
- To remove any residual water from the organic phase, add 5 g of anhydrous sodium sulfate and mix.
- Centrifuge the sample at 3000 x g for 30 minutes to separate the layers.
- Carefully collect the supernatant (MTBE layer).
- Filter the supernatant through a 0.45 μm syringe filter directly into a GC vial for analysis.[\[1\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

The following instrumental parameters are recommended for the analysis of **amyl salicylate**.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (e.g., Agilent 7890 GC with 5975 MSD or equivalent).
- Capillary column: A non-polar column such as a DB-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) is recommended.

GC Conditions:

- Injector Temperature: 250 °C
- Injection Mode: Splitless or Split (e.g., 40:1 ratio)
- Injection Volume: 1 μ L
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp 1: 3 °C/min to 125 °C
 - Ramp 2: 7 °C/min to 230 °C
 - Ramp 3: 20 °C/min to 300 °C, hold for 5 minutes^[1]
- Transfer Line Temperature: 280 °C

Mass Spectrometer Conditions:

- Ionization Mode: Electron Ionization (EI)

- Ionization Energy: 70 eV
- Ion Source Temperature: 230 °C
- Quadrupole Temperature: 150 °C
- Acquisition Mode:
 - Full Scan: For qualitative analysis, scan from m/z 40 to 300.
 - Selected Ion Monitoring (SIM): For quantitative analysis, monitor the characteristic ions of **amyl salicylate**.

Data Presentation

Quantitative Data for Amyl Salicylate

The following table summarizes the key quantitative data for the GC-MS analysis of **amyl salicylate**.

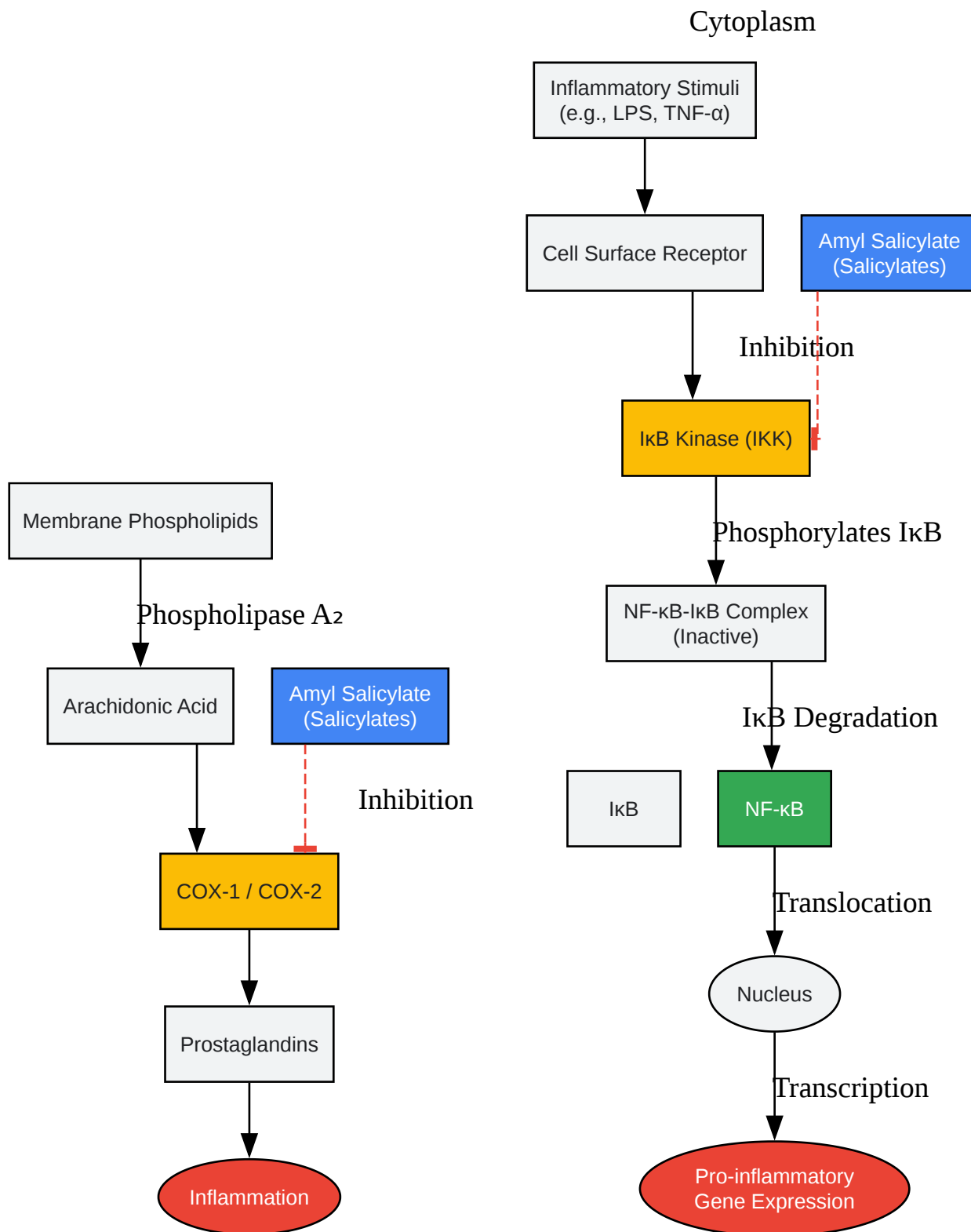
Parameter	Value	Reference
Molecular Formula	C ₁₂ H ₁₆ O ₃	--INVALID-LINK--
Molecular Weight	208.25 g/mol	--INVALID-LINK--
Characteristic Mass Fragments (m/z) and Relative Abundance	120.0 (99.99%), 138.0 (27.48%), 43.0 (21.94%), 121.0 (19.40%), 92.0 (12.21%)	[2]
Limit of Detection (LOD)	Estimated to be in the range of 0.05 ng/mL, based on similar salicylates.	[3]
Limit of Quantification (LOQ)	Estimated to be in the range of 0.5 ng/mL, based on similar salicylates.	[3][4]

Note: The retention time for **amyl salicylate** on a DB-5ms column under the specified conditions is expected to be longer than that of methyl, ethyl, and propyl salicylate due to its

higher boiling point. Based on data for other salicylates, the retention time would likely fall in the range of 10-15 minutes.^[5]

Mandatory Visualizations

Experimental Workflow



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